

Commercial Availability and Synthesis of Ethyl Isonipecotate-d9: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Carboethoxypiperidine-d9

Cat. No.: B15553569

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of ethyl isonipecotate-d9 (CAS No: 1219803-75-4), a deuterated isotopologue of ethyl isonipecotate, which is a valuable building block in the synthesis of various pharmaceutical compounds. This guide summarizes commercially available sources and presents a detailed, adapted experimental protocol for its synthesis, addressing the needs of researchers in drug discovery and development.

Commercial Availability

Ethyl isonipecotate-d9, also known as Ethyl 4-piperidinecarboxylate-d9, is available from several specialized chemical suppliers. The following table summarizes the available quantitative data from various vendors. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Product Name	Catalog No.	Isotopic Purity	Available Quantities
CDN Isotopes	Ethyl 4-Piperidinecarboxylate-2,2,3,3,4,5,5,6,6-d9	D-6279	98 atom % D	50 mg, 100 mg
Invivochem	4-Carboethoxypiperidine-d9	-	High Purity	Inquire for details
MedChemExpress	4-Carboethoxypiperidine-d9	-	High Purity	Inquire for details
Toronto Research Chemicals (TRC)	Ethyl Isonipecotate-d9	-	High Purity	Inquire for details

Experimental Protocols

While a specific published synthesis for ethyl isonipecotate-d9 is not readily available in peer-reviewed literature, a robust synthesis can be adapted from established procedures for the catalytic hydrogenation of pyridine derivatives. The following protocol outlines a feasible method for the preparation of ethyl isonipecotate-d9 from ethyl isonicotinate using deuterium gas.

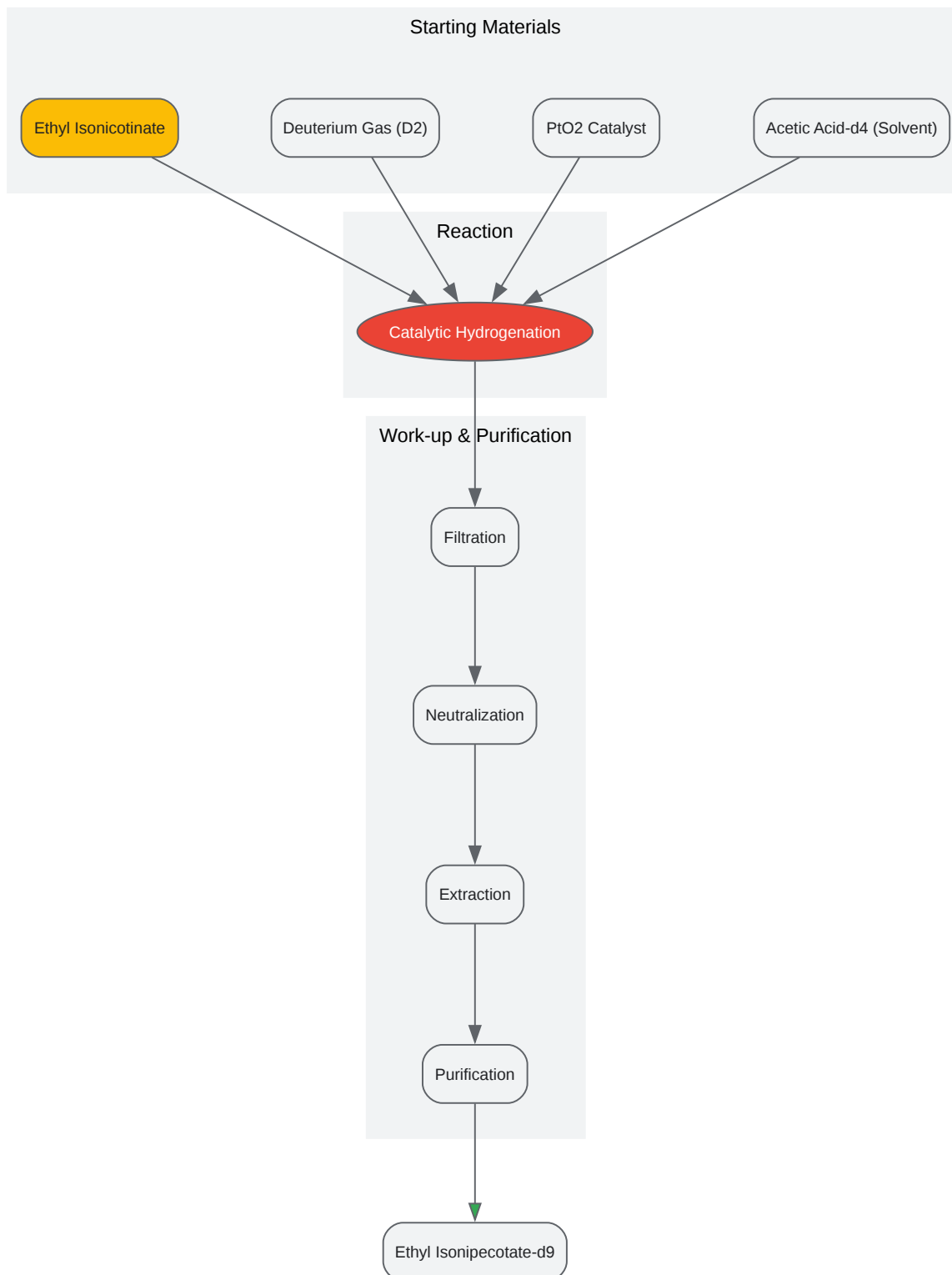
Adapted Synthesis of Ethyl Isonipecotate-d9

This procedure is adapted from methodologies for the catalytic hydrogenation of pyridine rings to piperidine rings.

Reaction Scheme:

Procurement and QC Workflow

Adapted Synthetic Pathway for Ethyl Isonipecotate-d9

[Click to download full resolution via product page](#)

Adapted Synthetic Pathway

- To cite this document: BenchChem. [Commercial Availability and Synthesis of Ethyl Isonipecotate-d9: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553569/docs#commercial-availability-and-synthesis-of-ethyl-isonipecotate-d9-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)